

# Linuron CAS number 330-55-2 properties

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## Compound of Interest

Compound Name: *Linuron*

Cat. No.: *B1675549*

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An In-depth Technical Guide on the Properties of **Linuron** (CAS Number 330-55-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, toxicological, and environmental properties of **Linuron** (CAS No. 330-55-2). The information is compiled from various scientific and regulatory sources to support research, development, and safety assessment activities.

## Chemical and Physical Properties

**Linuron**, with the IUPAC name N'-(3,4-dichlorophenyl)-N-methoxy-N-methylurea, is a substituted phenylurea herbicide.<sup>[1][2]</sup> It presents as an odorless, white to colorless crystalline solid.<sup>[1]</sup> Dry formulations of **Linuron** are stable under normal storage conditions, and it is stable in neutral aqueous media at its melting point.<sup>[3]</sup> However, it undergoes slow hydrolysis by acids and alkalis at normal temperatures, a process that accelerates at higher temperatures.<sup>[3]</sup>

Table 1: Physicochemical Properties of **Linuron**

Property	Value	Source(s)
CAS Number	330-55-2	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	249.09 g/mol	[1]
Melting Point	93-94 °C	[1][4]
Boiling Point	Decomposes before boiling	[5]
Density	1.49 g/cm <sup>3</sup> at 20 °C	[1]
Vapor Pressure	1.43 x 10 <sup>-6</sup> mmHg at 25 °C	[1]
Water Solubility	75 - 81 mg/L at 24-25 °C	[3][6]
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	3.0 - 3.2	[1][7]
Henry's Law Constant	1.97 x 10 <sup>-9</sup> atm·m <sup>3</sup> /mol at 25 °C	[1]

Table 2: Solubility of **Linuron** in Organic Solvents at 25 °C

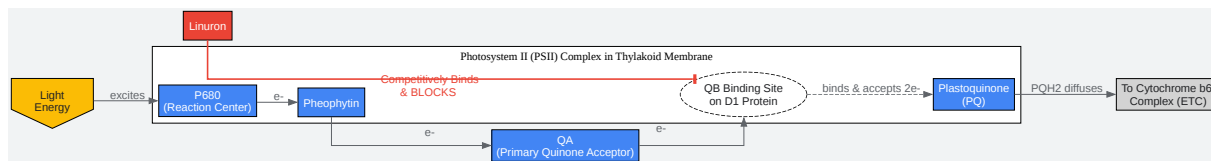
Solvent	Solubility (g/kg)	Source(s)
Acetone	500	[1]
Benzene	150	[1]
Ethanol	150	[1]
Xylene	130	[1]
n-Heptane	15	[1]

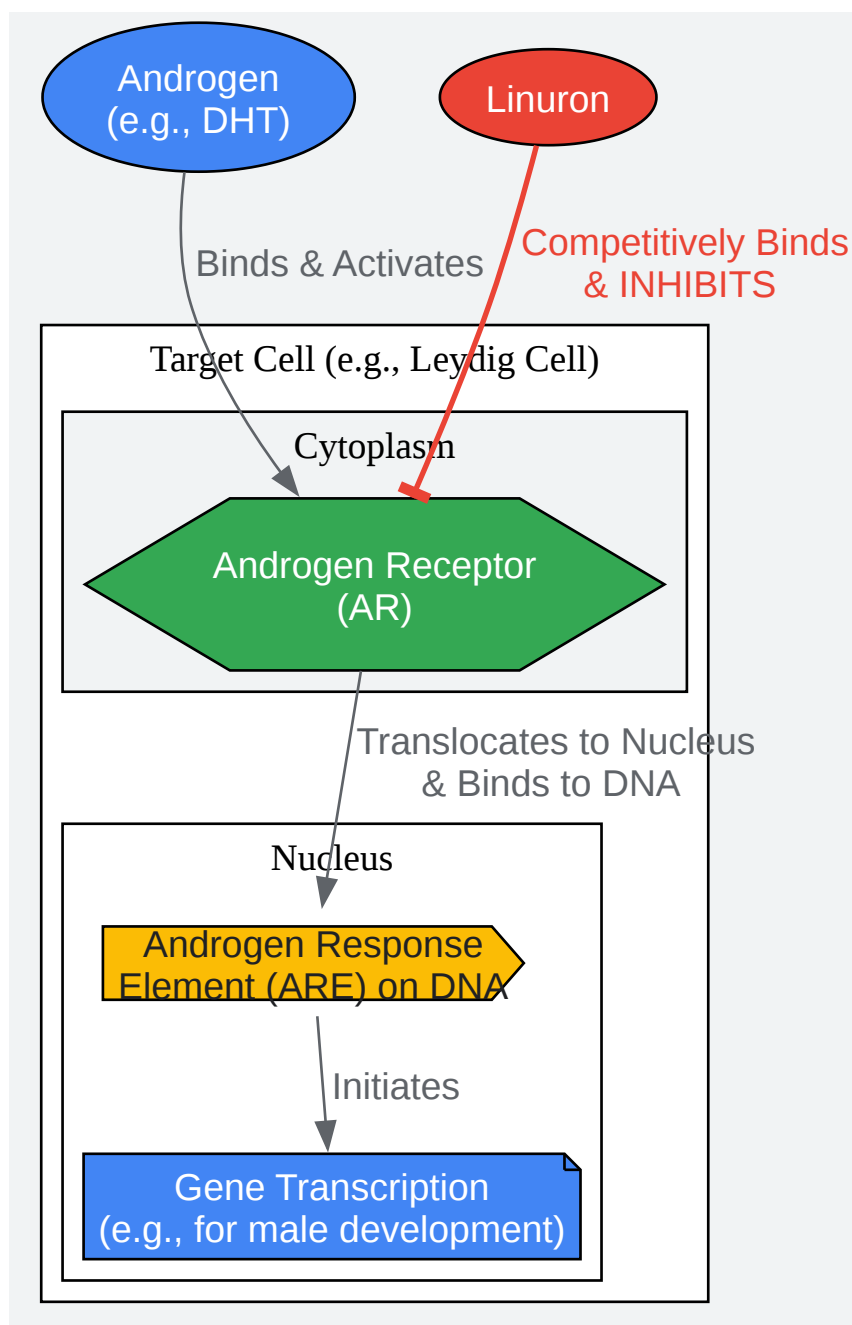
## Mechanism of Action

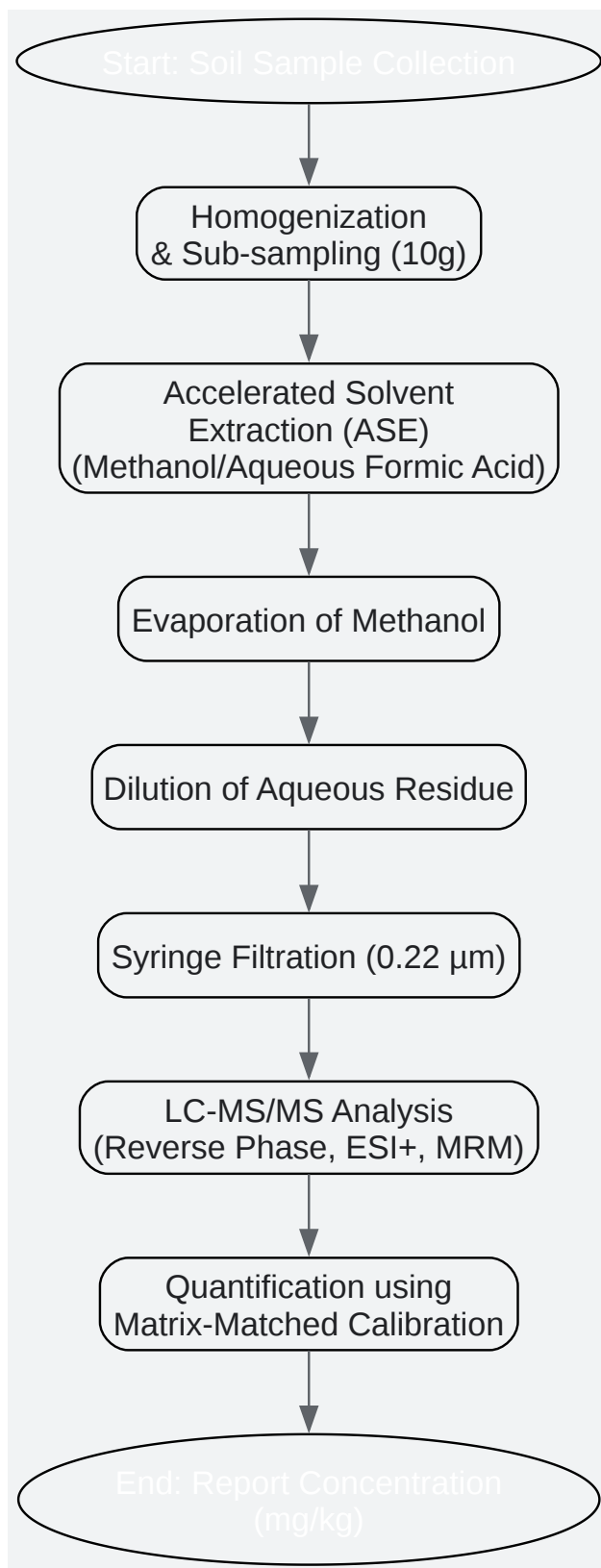
**Linuron** exhibits two primary mechanisms of action that are relevant to its herbicidal activity and its toxicological profile in non-target organisms.

## Inhibition of Photosystem II (Herbicidal Action)

In plants, **Linuron** acts as a potent inhibitor of photosynthesis.<sup>[2][8]</sup> It disrupts the photosynthetic electron transport chain within Photosystem II (PSII) by binding to the D1 protein at the Q\_B\_ binding site.<sup>[8][9]</sup> This binding competitively displaces the native plastoquinone molecule, which is the secondary quinone acceptor (Q\_B\_).<sup>[9]</sup> The blockage prevents the flow of electrons from the primary quinone acceptor (Q\_A\_) to Q\_B\_, thereby halting the production of ATP and NADPH required for carbon fixation.<sup>[9]</sup> This interruption of photosynthesis leads to rapid chlorosis (yellowing) and eventual death of the susceptible plant.<sup>[8]</sup>







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